

The Physiological Consequences of Long-Term AICAR Administration: A Technical Guide

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Compound of Interest

Compound Name: Aicar

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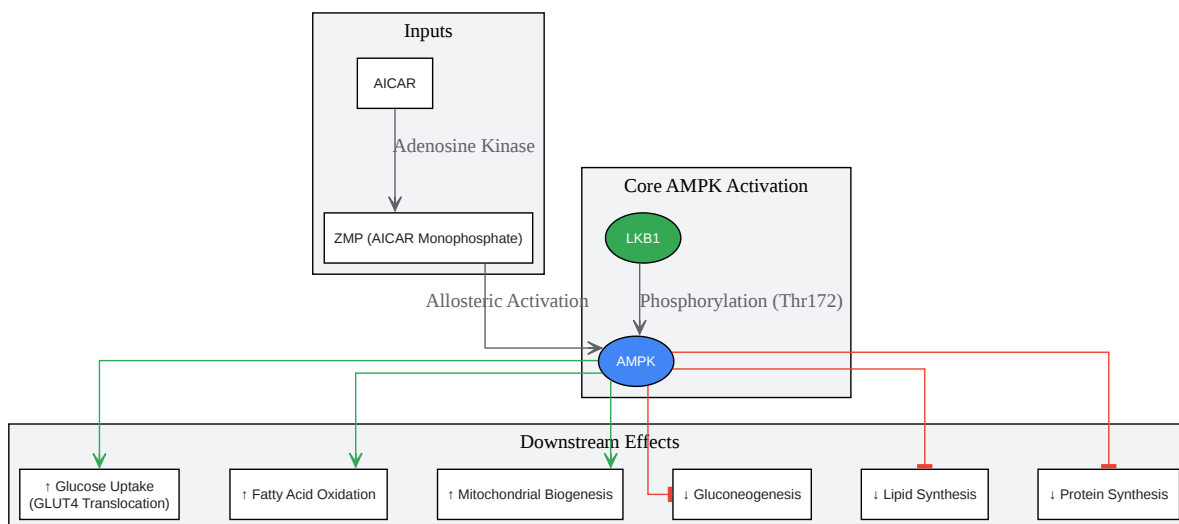
For Researchers, Scientists, and Drug Development Professionals

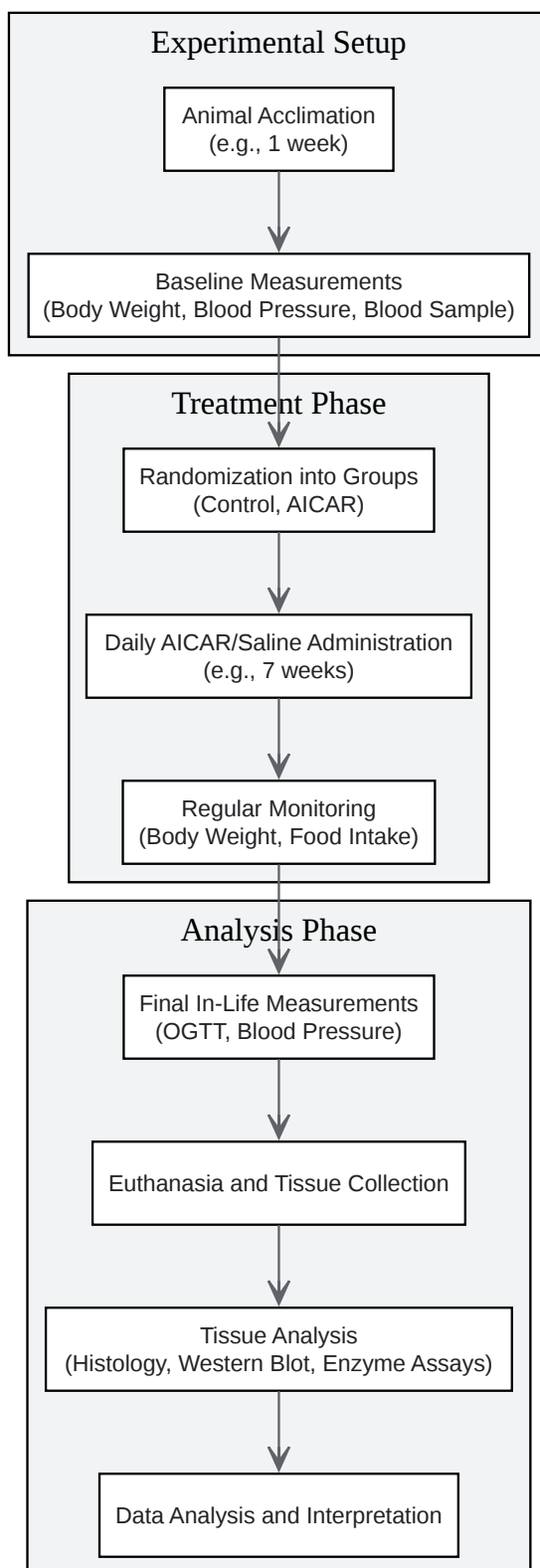
Abstract

Acadesine, also known as 5-aminoimidazole-4-carboxamide-1- β -D-ribofuranoside (**AICAR**), is a cell-permeable adenosine analog that, upon cellular uptake, is phosphorylated to form 5-aminoimidazole-4-carboxamide ribonucleotide (ZMP). ZMP endogenously mimics adenosine monophosphate (AMP), leading to the activation of AMP-activated protein kinase (AMPK). As a master regulator of cellular energy homeostasis, the sustained activation of AMPK through long-term **AICAR** administration has profound physiological consequences. This technical guide provides an in-depth overview of these effects, focusing on metabolic, cardiovascular, and skeletal muscle adaptations. It includes a compilation of quantitative data from key preclinical studies, detailed experimental protocols, and visualizations of the core signaling pathway and experimental workflows.

Core Signaling Pathway: AMPK Activation

Long-term administration of **AICAR** primarily exerts its effects through the chronic activation of the AMPK signaling pathway. AMPK is a heterotrimeric enzyme composed of a catalytic α subunit and regulatory β and γ subunits. The binding of ZMP (the active metabolite of **AICAR**) to the γ subunit allosterically activates the complex and promotes phosphorylation of the α subunit at threonine 172 by upstream kinases, most notably Liver Kinase B1 (LKB1). Activated AMPK works to restore cellular energy balance by stimulating catabolic processes that generate ATP while inhibiting anabolic, ATP-consuming pathways.





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